Benchmarking 5-Bromo-isothiazole-3-carbaldehyde: Reactivity, Stability, and Fragment Utility

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Compound of Interest

Compound Name:	*5-Bromo-isothiazole-3-carbaldehyde*
Cat. No.:	*B8192475*

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Executive Summary

In the landscape of fragment-based drug discovery (FBDD) and diversity-oriented synthesis, **5-Bromo-isothiazole-3-carbaldehyde** (CAS 1151801-49-8) represents a "privileged scaffold." Unlike its ubiquitous thiophene and thiazole analogues, the isothiazole core offers unique electronic properties—specifically lower lipophilicity and distinct hydrogen-bond accepting vectors—that are critical for optimizing DMPK (Drug Metabolism and Pharmacokinetics) profiles.

This guide benchmarks the performance of **5-Bromo-isothiazole-3-carbaldehyde** against its primary bioisosteres. We evaluate its utility in three critical domains: Carbonyl Electrophilicity (Schiff base formation), Halogen Reactivity (Cross-coupling efficiency), and Physicochemical Suitability for lead optimization.

Part 1: Comparative Analysis & Performance Metrics

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To objectively benchmark this compound, we compare it against two standard alternatives widely used in medicinal chemistry: 5-Bromo-thiophene-2-carbaldehyde (Standard lipophilic scaffold) and 5-Bromo-thiazole-2-carbaldehyde (Standard polar scaffold).

Table 1: Physicochemical & Reactivity Benchmark

Metric	5-Bromo-isothiazole-3-carbaldehyde	**Alternative A: 5-Bromo-thiophene-2-carbaldehyde**	**Alternative B: 5-Bromo-thiazole-2-carbaldehyde**
Electronic Character	Electron-deficient (π-excessive but N-inductive)	Electron-rich (π-excessive)	Electron-deficient (Strong N-inductive)
Aldehyde Reactivity	High (Fast Schiff base formation)	Moderate (Slower nucleophilic attack)	Very High (Prone to hydration/instability)
C-Br Bond Lability	Balanced (Active for Pd-coupling & SNAr)	Low (Pd-coupling only; inert to SNAr)	High (Unstable; prone to dehalogenation)
cLogP (Lipophilicity)	~1.72 (Optimal for fragment space)	~2.34 (Higher risk of non-specific binding)	~1.50 (Good solubility)
TPSA (Polar Surface Area)	~43 Å²	~17 Å²	~41 Å²
Metabolic Stability	High (N-S bond is robust)	Moderate (S-oxidation risk)	Moderate (Ring opening risk)

> *Analyst Insight: The **5-bromo-isothiazole-3-carbaldehyde** offers a "Goldilocks" zone of reactivity. It is sufficiently electrophilic to drive condensation reactions to completion without the hydrolytic instability often seen in 2-formyl thiazoles. Furthermore, the isothiazole ring lowers cLogP by ~0.6 units compared to thiophene, a crucial advantage for CNS-targeted programs.*

Part 2: Experimental Protocols & "Assay" Workflows

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The following protocols serve as standardized "assays" to validate the performance of the building block. These are designed to be self-validating systems where yield and purity indicate the quality of the starting material.

Assay A: Electrophilic Utility Test (Reductive Amination)

Objective: Benchmark the condensation efficiency of the C3-aldehyde with a sterically hindered amine (e.g., tert-butylamine or 2-amino-propane).

Protocol:

- Dissolution: Dissolve 1.0 eq (192 mg, 1 mmol) of **5-Bromo-isothiazole-3-carbaldehyde** in anhydrous Dichloroethane (DCE) [0.2 M].
- Activation: Add 1.1 eq of amine and 1.5 eq of acetic acid. Stir at Room Temperature (RT) for 30 mins.
  - Checkpoint: Monitor by TLC. The formation of the imine intermediate should be visible within 30 minutes due to the activated aldehyde.
- Reduction: Cool to 0°C. Add 1.5 eq of Sodium Triacetoxyborohydride (STAB) portion-wise.
- Quench & Workup: After 4 hours, quench with sat. $NaHCO_3$. Extract with DCM.[1]
- Success Criteria: >85% isolated yield of the secondary amine indicates high-quality starting material. <50% suggests aldehyde oxidation (carboxylic acid impurity).

Assay B: Halogen Cross-Coupling Test (Suzuki-Miyaura)

Objective: Benchmark the C5-bromide reactivity in palladium-catalyzed bond formation.

Protocol:

- Setup: In a microwave vial, combine **5-Bromo-isothiazole-3-carbaldehyde** (1.0 eq), Phenylboronic acid (1.2 eq), and K_2CO_3 (2.0 eq).
- Catalyst System: Add $Pd(dppf)Cl_2$ (5 mol%). Solvent: Dioxane/Water (4:1).
- Reaction: Degas with Argon for 5 mins. Heat to 90°C for 2 hours (or MW 100°C for 30 mins).

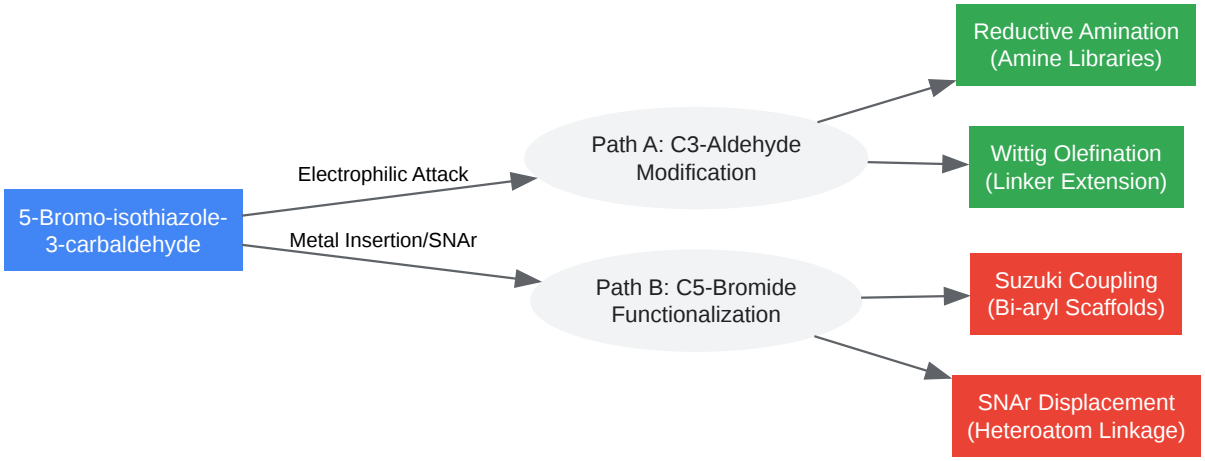
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- Observation: The isothiazole bromide is activated by the adjacent Nitrogen/Sulfur electronics, typically resulting in faster conversion than thiophene analogues.
- Success Criteria: Full conversion (by HPLC) with <5% protodehalogenation (loss of Br without coupling).

Part 3: Strategic Visualization

Diagram 1: Divergent Synthesis Workflow

This diagram illustrates how the dual-functional nature of the scaffold allows for orthogonal functionalization—a key requirement for library generation.



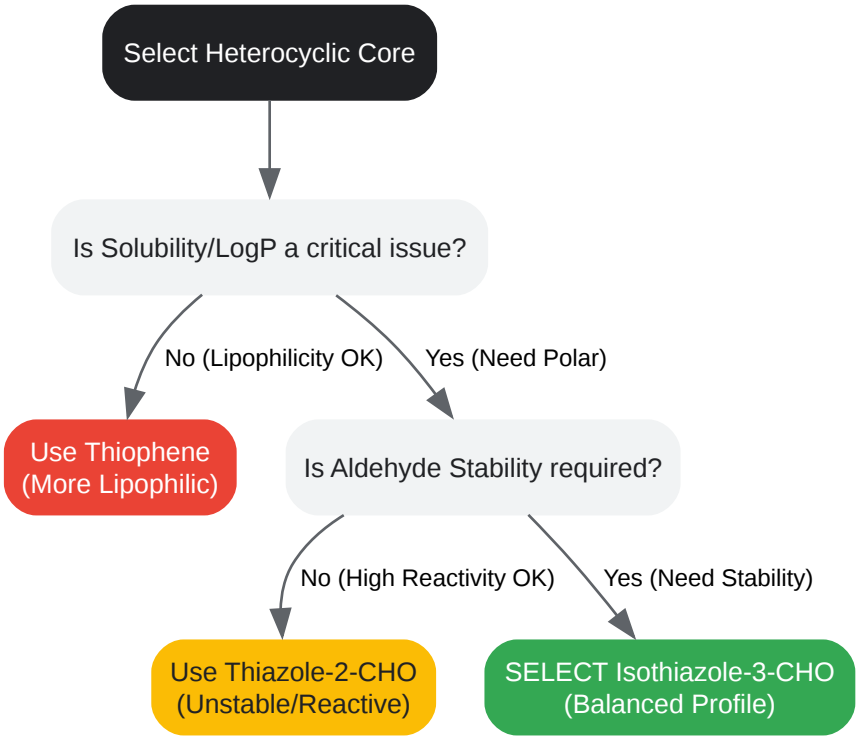
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Caption: Orthogonal functionalization strategy. The C3-aldehyde and C5-bromide can be reacted independently, allowing for modular drug design.

Diagram 2: Scaffold Selection Decision Tree

When should you choose **5-Bromo-isothiazole-3-carbaldehyde** over a Thiophene or Thiazole?

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Caption: Decision logic for scaffold selection. Isothiazole is the preferred choice when balancing polarity (LogP) with chemical stability.

Part 4: Quality Control & Troubleshooting

To ensure reproducible assay data, the purity of **5-Bromo-isothiazole-3-carbaldehyde** must be verified. Commercial batches can degrade if stored improperly.

- Critical Impurity: 5-Bromo-isothiazole-3-carboxylic acid (formed via air oxidation of the aldehyde).
- Detection:
  - HPLC: Standard C18 column, Gradient 10-90% ACN/Water (0.1% Formic Acid). The acid typically elutes earlier than the aldehyde.
  - 1H NMR: Look for the disappearance of the aldehyde proton singlet (~10.0 ppm) and appearance of a broad acid peak.

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- Storage: Must be stored at 2-8°C under inert atmosphere (Argon/Nitrogen).

References

- BenchChem. (2025).[1] Comparative Reactivity of Thiazole-Based Aldehydes: A Guide for Researchers. Retrieved from
- PubChem. (2025).[2] Compound Summary: 5-Bromo-1,3-thiazole-2-carbaldehyde (Analogous Data). National Library of Medicine. Retrieved from
- ChemScene. (2025). Product Data: 5-Bromo-1,2-thiazole-3-carbaldehyde.[3] Retrieved from
- MDPI. (2023). Synthesis of 3-Bromo-4-phenylisothiazole-5-carboxylic Acid. Molbank.[4] Retrieved from
- ResearchGate. (2025). Design, synthesis, and spasmolytic activity of thiophene-based derivatives. Retrieved from

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. 5-Bromo-1,3-thiazole-2-carbaldehyde | C4H2BrNOS | CID 26370427 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemscene.com [chemscene.com]
- 4. mdpi.com [mdpi.com]
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